

An In-depth Technical Guide to the Safe Handling of 9-(Bromomethyl)anthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-(Bromomethyl)anthracene

Cat. No.: B1265701

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **9-(Bromomethyl)anthracene**, a reactive aromatic hydrocarbon widely used in organic synthesis. Due to its hazardous properties, strict adherence to safety protocols is essential to mitigate risks in a laboratory setting. This document outlines the known hazards, recommended personal protective equipment, detailed experimental procedures for safe handling, and emergency response protocols.

Hazard Identification and Classification

9-(Bromomethyl)anthracene is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards before handling the compound.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2][3]
- H314: Causes severe skin burns and eye damage.[4]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

- H410: Very toxic to aquatic life with long-lasting effects.[1][3]
- H290: May be corrosive to metals.[4]

Signal Word: Danger[4][6]

Pictograms:

- Corrosion[4]
- Exclamation Mark
- Health Hazard
- Environment

Physical and Chemical Properties

A summary of the key physical and chemical properties of **9-(Bromomethyl)anthracene** is provided in the table below.

Property	Value	Reference
CAS Number	2417-77-8	[1][7]
Molecular Formula	C ₁₅ H ₁₁ Br	[1][7]
Molecular Weight	271.15 g/mol	[1]
Appearance	White to yellow solid/powder/crystal	[8][9]
Melting Point	142-146 °C	[8][10]
Boiling Point	411.7 °C at 760 mmHg	[8][10]
Flash Point	209 °C	[8]
Solubility	Soluble in organic solvents like dichloromethane and chloroform; limited solubility in water.	[7]
Density	1.448 g/cm ³	[8]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **9-(Bromomethyl)anthracene** to prevent exposure.

PPE Category	Item	Specifications	Reference
Eye and Face Protection	Safety Goggles or Face Shield	Must meet EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a risk of splashing.	[1] [11]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected for tears or punctures before use.	[1] [11]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.	[11]
Respiratory Protection	Fume Hood or Respirator	All handling should be conducted in a certified chemical fume hood. If a fume hood is not available, a full-face respirator with an appropriate cartridge for organic vapors should be used, especially if exposure limits are exceeded or irritation is experienced.	[1] [11]

Experimental Protocols

The following protocols provide detailed methodologies for the safe handling, storage, and disposal of **9-(Bromomethyl)anthracene**.

Weighing and Handling Protocol

Objective: To safely weigh and transfer solid **9-(Bromomethyl)anthracene**.

Materials:

- **9-(Bromomethyl)anthracene**
- Analytical balance
- Weighing paper or boat
- Spatula (non-sparking)
- Appropriate glassware
- Solvent for dissolution (e.g., anhydrous Tetrahydrofuran)

Procedure:

- Preparation: Don all required PPE as specified in Section 3. Ensure a safety shower and eyewash station are readily accessible.
- Location: Perform all manipulations within a certified chemical fume hood.
- Dispensing: Use a non-sparking spatula to carefully transfer the desired amount of **9-(Bromomethyl)anthracene** from the storage container to a pre-tared weighing paper or boat on the analytical balance. Avoid creating dust.
- Transfer: Carefully transfer the weighed solid into the designated glassware.
- Dissolution (if applicable): If dissolving the solid, add the appropriate solvent to the glassware within the fume hood.
- Cleanup: Decontaminate the spatula and any other reusable equipment with an appropriate solvent. Dispose of contaminated weighing paper and any other disposable items in a designated hazardous waste container.

- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.[\[11\]](#)

Storage Protocol

Objective: To ensure the safe storage of **9-(Bromomethyl)anthracene** to maintain its stability and prevent accidental exposure.

Procedure:

- Container: Keep the compound in its original, tightly closed container.[\[1\]](#)[\[11\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[11\]](#) An inert atmosphere at 2-8°C is recommended for long-term storage.[\[6\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and appropriate hazard warnings.[\[11\]](#)

Spill Cleanup Protocol

Objective: To safely clean up a spill of **9-(Bromomethyl)anthracene**.

Materials:

- Spill kit containing absorbent material (e.g., vermiculite, sand, or commercial absorbent pads)
- Heavy-duty plastic bags or a sealable container
- Broom and dustpan (for solid spills)
- 5-10% solution of sodium thiosulfate (for potential neutralization of bromine-containing compounds)
- Soap and water

Procedure:

- Immediate Actions: Evacuate the immediate area and alert others. Ensure adequate ventilation. Do not attempt to clean up a large spill or a spill outside of a fume hood without appropriate respiratory protection and training.
- PPE: Don appropriate PPE, including respiratory protection.
- Containment: For liquid spills, cover with an absorbent material to suppress vapors. For solid spills, carefully sweep to avoid generating dust.[\[1\]](#)
- Neutralization (for bromine-related spills): For spills of brominated compounds, it is good practice to neutralize the area. Carefully apply a 5-10% solution of sodium thiosulfate to the spill area and allow it to react.[\[1\]](#)
- Collection: Sweep up the absorbed or neutralized material and place it into a heavy-duty plastic bag or a sealable container.[\[1\]](#)
- Decontamination: Wash the affected area thoroughly with soap and water.[\[1\]](#)
- Disposal: Dispose of the sealed container of spilled material as hazardous waste according to institutional and local regulations.

Disposal Protocol

Objective: To dispose of **9-(Bromomethyl)anthracene** waste in a safe and environmentally responsible manner.

Procedure:

- Waste Classification: This compound is classified as hazardous waste.
- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[7\]](#) Do not dispose of down the drain or in regular trash.[\[1\]](#)

- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.^[7]

First Aid Measures

In case of exposure, follow these first aid procedures immediately and seek medical attention.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	^[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes.	^[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Remove contact lenses if present and easy to do.	^{[1][11]}
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	^[1]

Toxicological Information

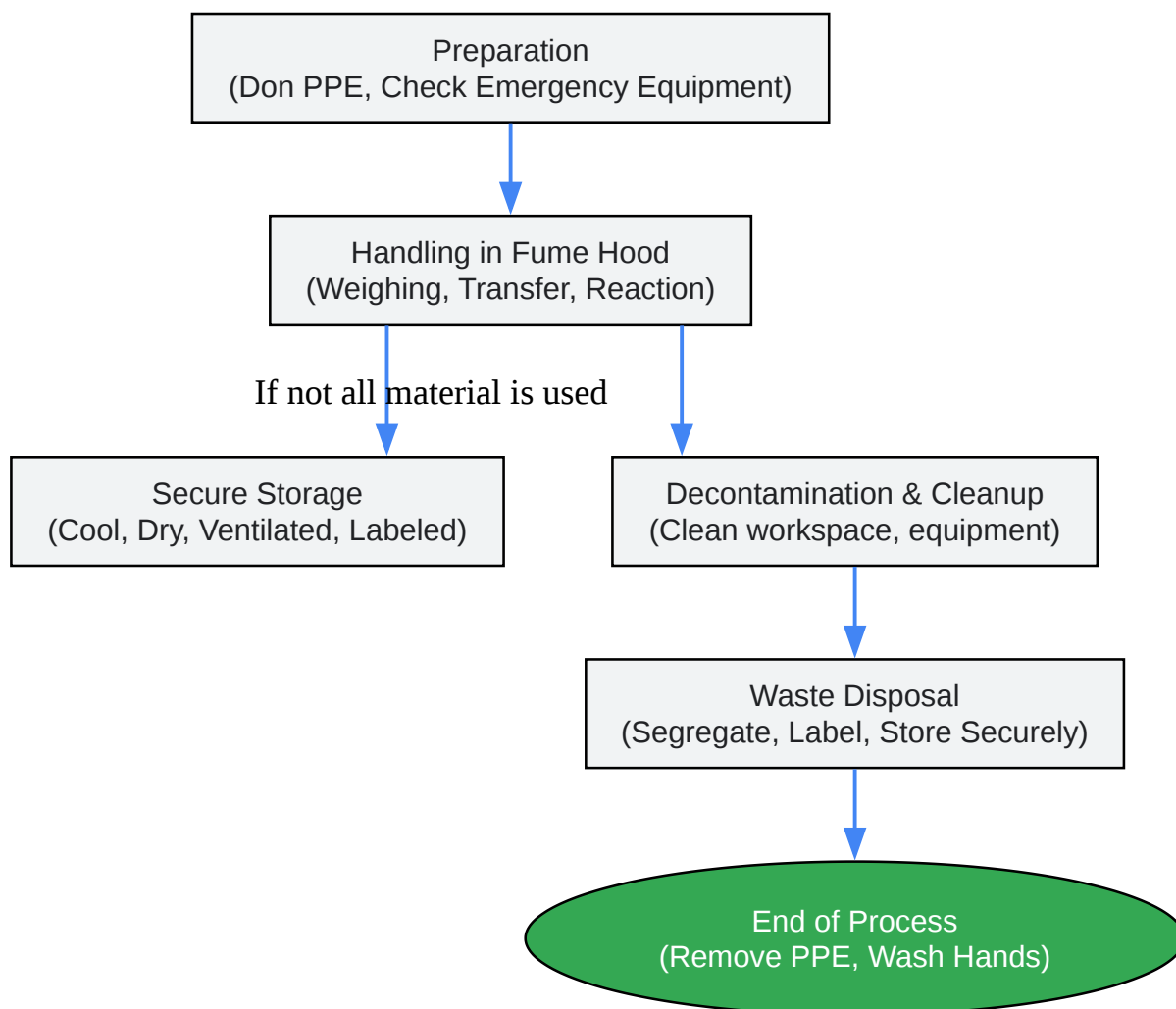
Limited quantitative toxicological data is available for **9-(Bromomethyl)anthracene**. The following table summarizes the known information.

Test	Route	Species	Value	Reference
LDLo (Lowest published lethal dose)	Intravenous	Mouse	2700 ug/kg	[10]
TDLo (Lowest published toxic dose)	Intravenous	Mouse	1350 ug/kg (Tumorigenic effects)	[10]

Mutation data has also been reported for this compound.[\[8\]](#)

Visual Guides

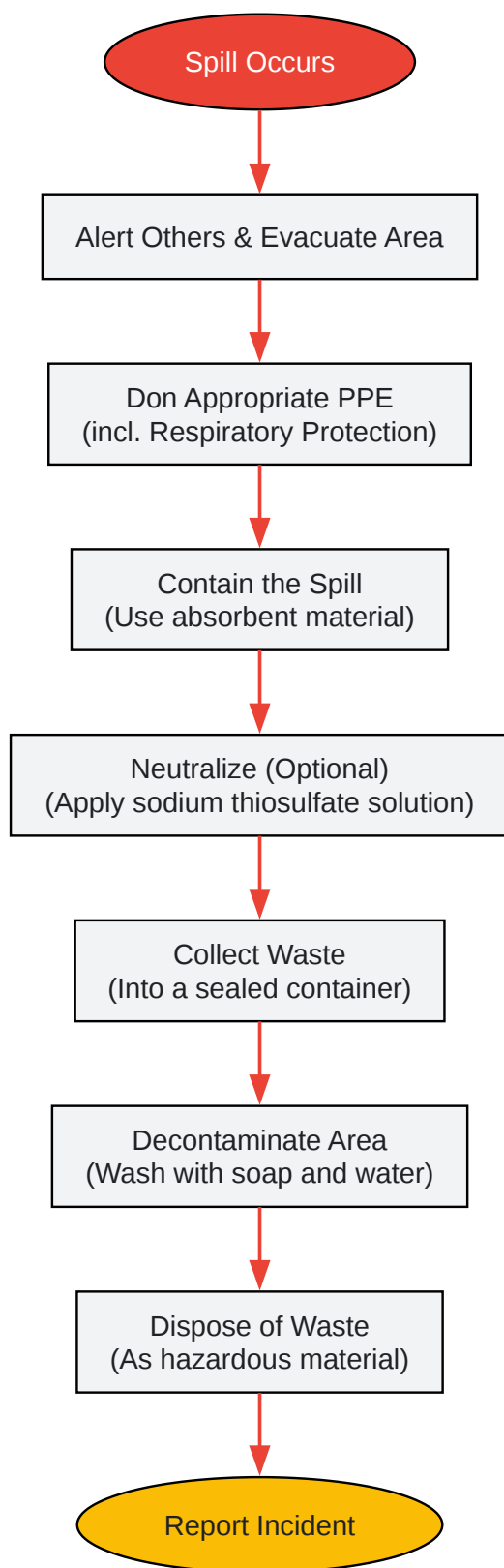
Safe Handling Workflow



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Caption: Workflow for the safe handling of **9-(Bromomethyl)anthracene**.

Emergency Spill Response



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Caption: Emergency response plan for a chemical spill.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 9-(Bromomethyl)anthracene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265701#safety-and-handling-precautions-for-9-bromomethyl-anthracene]

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